

# A Comprehensive Technical Guide to 1-Heptanethiol for Advanced Research Applications

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## Compound of Interest

Compound Name: 1-Heptanethiol

Cat. No.: B157337

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-heptanethiol**, a versatile alkanethiol crucial in various advanced research and development fields. This document outlines its fundamental chemical and physical properties, details its applications in surface chemistry and nanotechnology, and provides exemplary experimental protocols for its use in forming self-assembled monolayers and functionalizing nanoparticles.

## Core Compound Data: 1-Heptanethiol

**1-Heptanethiol**, also known as n-heptyl mercaptan, is a colorless liquid with a distinct, strong odor.<sup>[1]</sup> Its utility in scientific research stems from the high affinity of its terminal thiol (-SH) group for noble metal surfaces, making it an ideal candidate for creating ordered molecular layers.

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Reference
CAS Number	1639-09-4	[1][2][3][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> S	[1][2][3][4][5][6][7]
Molecular Weight	132.27 g/mol	[1][2][3][4][6][7]
Density	0.844 g/cm <sup>3</sup> at 20 °C	
Boiling Point	173-175 °C at 1013 hPa	
Melting Point	-43 °C	
Flash Point	46 °C	
Vapor Pressure	1.5 hPa at 25 °C	
Solubility in Water	0.009 g/L	[1]

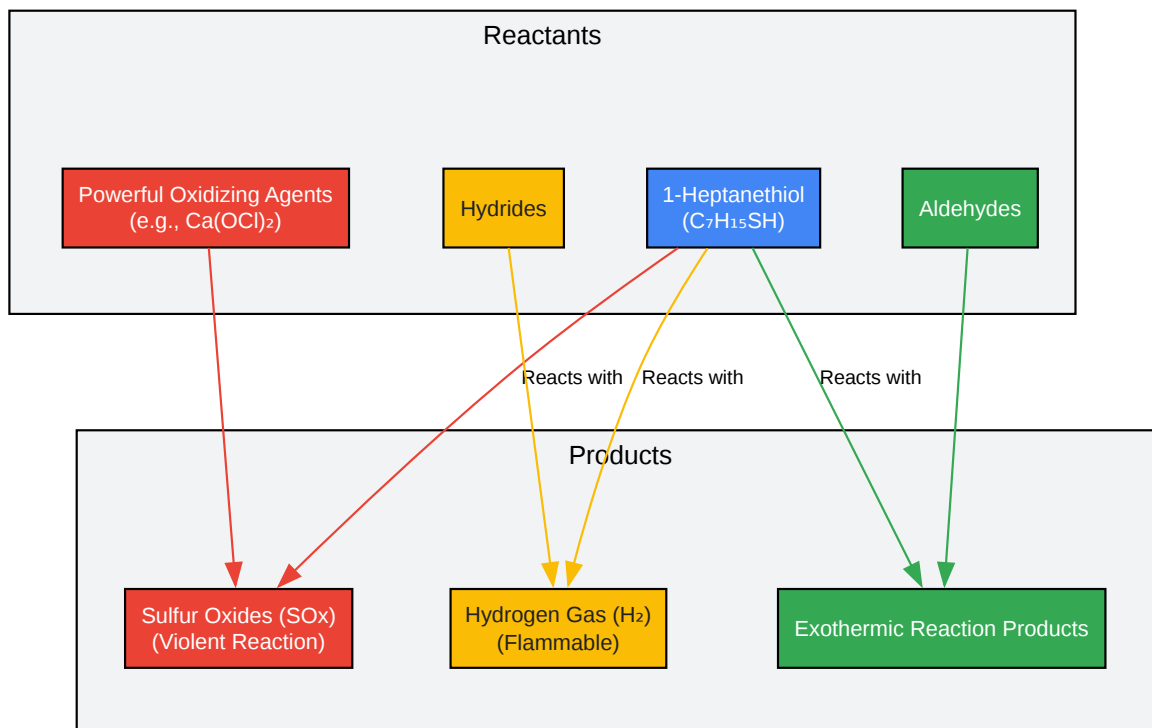
## Key Applications in Research and Development

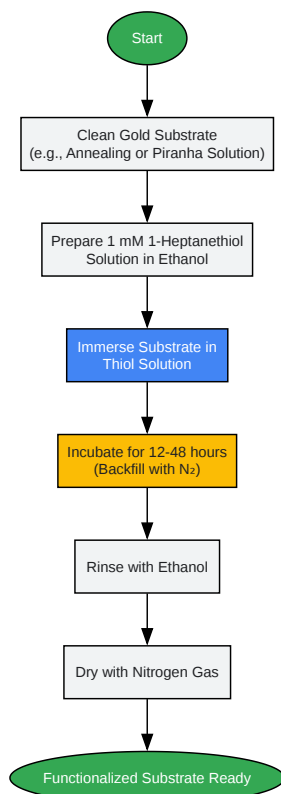
The reactivity of the thiol group makes **1-heptanethiol** a valuable intermediate in organic synthesis for the development of pharmaceuticals and agrochemicals.[8] It participates in various chemical transformations including nucleophilic substitutions and Michael additions.[8] However, its most prominent applications are in materials science and nanotechnology.

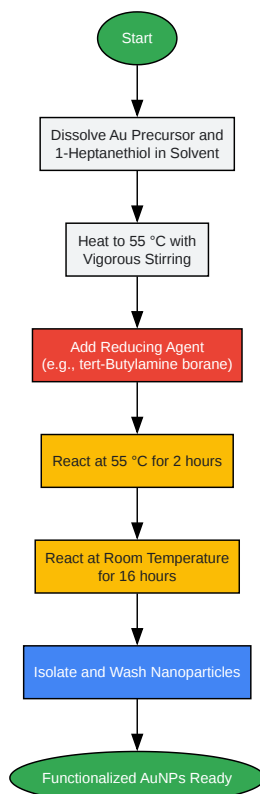
- Self-Assembled Monolayers (SAMs):** **1-Heptanethiol** is extensively used in the study and fabrication of self-assembled monolayers, particularly on gold surfaces.[4] The sulfur-gold interaction is strong, leading to the formation of stable, ordered, and well-packed molecular layers.[9] These SAMs are foundational in the development of biosensors, in modifying surface properties, and for fundamental studies in surface chemistry.[10][11]
- Nanoparticle Functionalization:** The surface of nanoparticles, especially gold nanoparticles (AuNPs), can be functionalized with **1-heptanethiol** to enhance their stability, solubility, and to introduce specific functionalities.[12] This is a critical step in preparing nanoparticles for biomedical applications such as targeted drug delivery and medical imaging.[13]

## Chemical Reactivity and Safety

**1-Heptanethiol** is a combustible liquid and should be handled with appropriate safety precautions.<sup>[1][2]</sup> It is incompatible with strong oxidizing agents, strong acids, strong bases, and alkali metals.<sup>[1][2]</sup> Reactions with powerful oxidizing agents can be violent.<sup>[1][2]</sup> It can also react with water, steam, or acids to produce toxic and flammable vapors.<sup>[1][2]</sup>







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